

# O-Cresolphthalein as a pH Indicator: A Technical Guide

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## Compound of Interest

Compound Name: *Cresolphthalein*

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**O-cresolphthalein**, a phthalein dye, serves as a crucial pH indicator in various analytical and clinical applications. Its distinct color transition in the alkaline range makes it particularly suitable for titrations of weak acids and for colorimetric assays. This technical guide provides an in-depth overview of its pH indicator properties, including its transition range, color changes, and relevant physicochemical data.

## Core Properties of O-Cresolphthalein

**O-cresolphthalein**'s function as a pH indicator is dictated by its molecular structure, which changes in response to the hydrogen ion concentration of the solution. This structural change results in a visible colorimetric shift, allowing for the visual determination of a solution's pH.

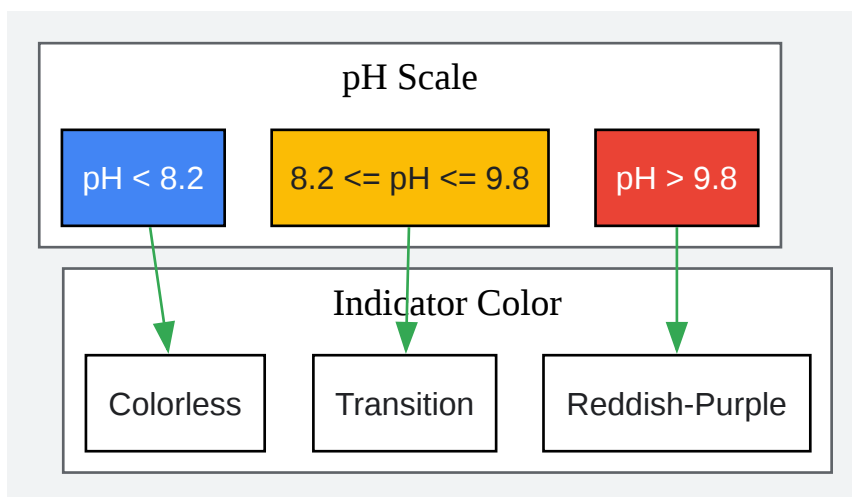
## Quantitative Data Summary

The key quantitative parameters of **o-cresolphthalein** as a pH indicator are summarized in the table below for easy reference and comparison.

Parameter	Value
pH Transition Range	8.2 – 9.8[1][2][3][4]
Color in Acidic/Neutral Solution (pH < 8.2)	Colorless[1][2][5][6]
Color in Alkaline Solution (pH > 9.8)	Reddish-purple, Violet, or Red[1][2][3][7][8]
pKa	9.4[7][8][9]
Molecular Formula	C <sub>22</sub> H <sub>18</sub> O <sub>4</sub> [4][5]
Molecular Weight	346.38 g/mol [3][4][7]
Solubility	Insoluble in water, soluble in ethanol[2][5]

## Visualizing the pH-Dependent Color Change

The transition of **o-cresolphthalein** from its colorless to its colored form can be represented as a logical progression dependent on the pH of the solution. The following diagram illustrates this relationship.



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pH-dependent color change of **o-cresolphthalein**.

## Experimental Protocols

## Preparation of O-Cresolphthalein Indicator Solution (0.04% w/v)

A commonly used concentration for o-**cresolphthalein** as a pH indicator is 0.04% (w/v) in ethanol.<sup>[6]</sup>

Materials:

- o-**Cresolphthalein** powder
- Ethanol (95% or absolute)
- Volumetric flask (e.g., 100 mL)
- Analytical balance
- Stirring rod or magnetic stirrer

Procedure:

- Weigh 0.04 g of o-**cresolphthalein** powder using an analytical balance.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of ethanol to the flask.
- Swirl the flask or use a magnetic stirrer to completely dissolve the powder. O-**cresolphthalein** is readily soluble in ethanol.<sup>[2][5]</sup>
- Once dissolved, add ethanol to the flask until the solution reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Store the indicator solution in a well-sealed container, protected from light.

## Determination of the pH Transition Range

This protocol outlines a general method for visually determining the pH transition range of the prepared o-**cresolphthalein** indicator solution.

#### Materials:

- Prepared o-**cresolphthalein** indicator solution
- A series of buffer solutions with known pH values ranging from 7.0 to 11.0 (in increments of 0.2 pH units)
- Test tubes or a microplate
- Calibrated pH meter for verifying buffer pH

#### Procedure:

- Arrange a series of test tubes, each containing one of the buffer solutions.
- To each test tube, add a consistent amount (e.g., 2-3 drops) of the o-**cresolphthalein** indicator solution.
- Gently agitate each test tube to ensure uniform mixing.
- Observe the color of the solution in each test tube against a white background.
- Record the pH at which the first faint appearance of a pink or violet color is observed. This marks the lower end of the transition range.
- Continue observing the color change across the series of buffer solutions.
- Record the pH at which the color change is complete and no further intensification of the reddish-purple color is observed with increasing pH. This marks the upper end of the transition range.

## Applications in Research and Development

Beyond its use in routine acid-base titrations, o-**cresolphthalein** is also utilized in more specialized applications within research and drug development. Notably, it is a key reagent in the colorimetric determination of calcium in biological samples such as serum.<sup>[1][2]</sup> In this method, o-**cresolphthalein** forms a colored complex with calcium ions under alkaline

conditions, allowing for the quantification of calcium levels.[1][2] This application underscores the importance of understanding its behavior in buffered, alkaline environments.

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